

Application Notes and Protocols: L-803,087 for Mouse Models

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Compound of Interest

Compound Name: L-803087

Cat. No.: B1237454

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the effective dosage and experimental protocols for the use of L-803,087, a selective somatostatin receptor 4 (SSTR4) agonist, in mouse models. The information is intended to guide researchers in designing and executing in vivo studies to investigate the roles of SSTR4 in various physiological and pathological processes.

Core Application: Neuromodulation in the Hippocampus

L-803,087 has been effectively used to study the role of SSTR4 in hippocampal function, particularly in memory consolidation and neuronal excitability. The primary route of administration for targeted hippocampal effects is direct intrahippocampal microinjection.

Quantitative Data Summary

The following table summarizes the effective dosages of L-803,087 administered via intrahippocampal injection in mice.

Mouse Model	Administration Route	Doses	Vehicle	Key Outcomes	Reference
C57BL/6 Mice	Intrahippocampal Injection	0.05 nmol/side and 0.5 nmol/side	Artificial cerebrospinal fluid (aCSF) with DMSO	Dose-dependent impairment of place memory formation; Dose-dependent enhancement of cue-based memory formation.	[1][2]
Wild-type Mice	Intrahippocampal Injection	5 nmol	Not specified	Doubled seizure activity induced by kainate.	

Note on Systemic Administration: As of the latest literature review, there is a lack of specific studies detailing the effective dosage of L-803,087 following systemic administration (e.g., intraperitoneal or subcutaneous) in mouse models for behavioral outcomes. However, studies with other SSTR4 agonists, such as J-2156, have used systemic doses of 10 mg/kg and 30 mg/kg (subcutaneous) to investigate effects on aversion learning and memory[3]. Researchers interested in systemic effects of SSTR4 agonism may consider these as a starting point, but dose-response studies for L-803,087 are highly recommended.

Experimental Protocols

Protocol 1: Intrahippocampal Injection of L-803,087

This protocol details the procedure for the surgical implantation of guide cannulae and the subsequent microinjection of L-803,087 into the dorsal hippocampus of mice.

Materials:

- L-803,087
- Dimethyl sulfoxide (DMSO)
- Artificial cerebrospinal fluid (aCSF)
- Stereotaxic apparatus
- Anesthetic (e.g., Ketamine/Xylazine cocktail)
- Guide cannulae and dummy cannulae
- Injection needles
- Microinfusion pump
- Dental cement
- Surgical tools (scalpel, forceps, etc.)
- Suturing material

Procedure:

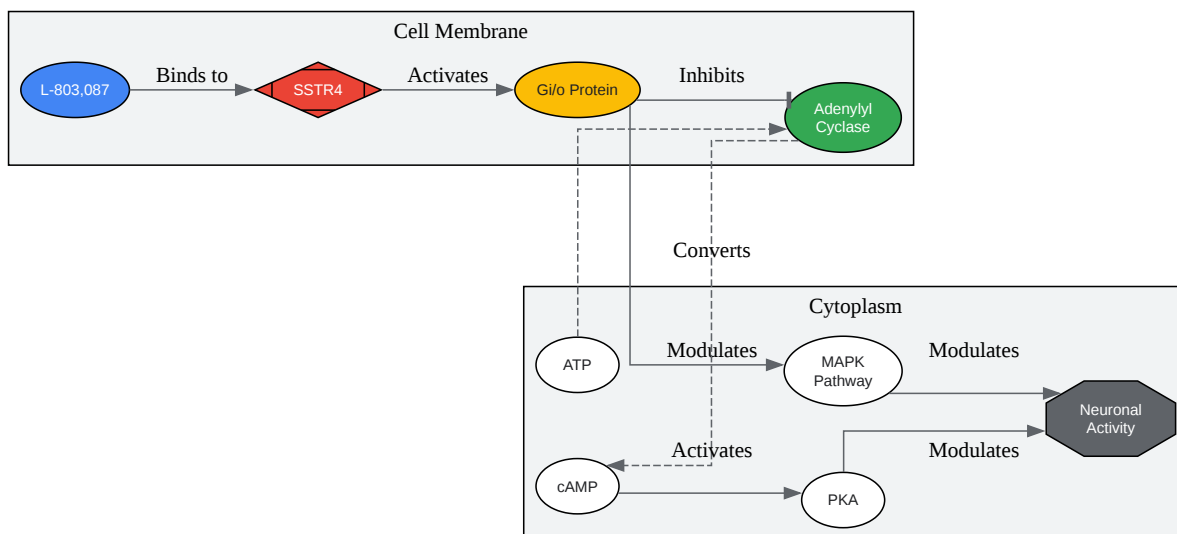
- Drug Preparation:
 - Dissolve L-803,087 in a minimal amount of DMSO.
 - Further dilute with aCSF to the final desired concentrations (e.g., to achieve doses of 0.05 nmol and 0.5 nmol in a 0.5 μ L injection volume). The final concentration of DMSO should be kept to a minimum to avoid toxicity.
- Surgical Implantation of Guide Cannulae:
 - Anesthetize the mouse using an appropriate anesthetic regimen.
 - Mount the mouse in a stereotaxic apparatus.
 - Make a midline incision on the scalp to expose the skull.

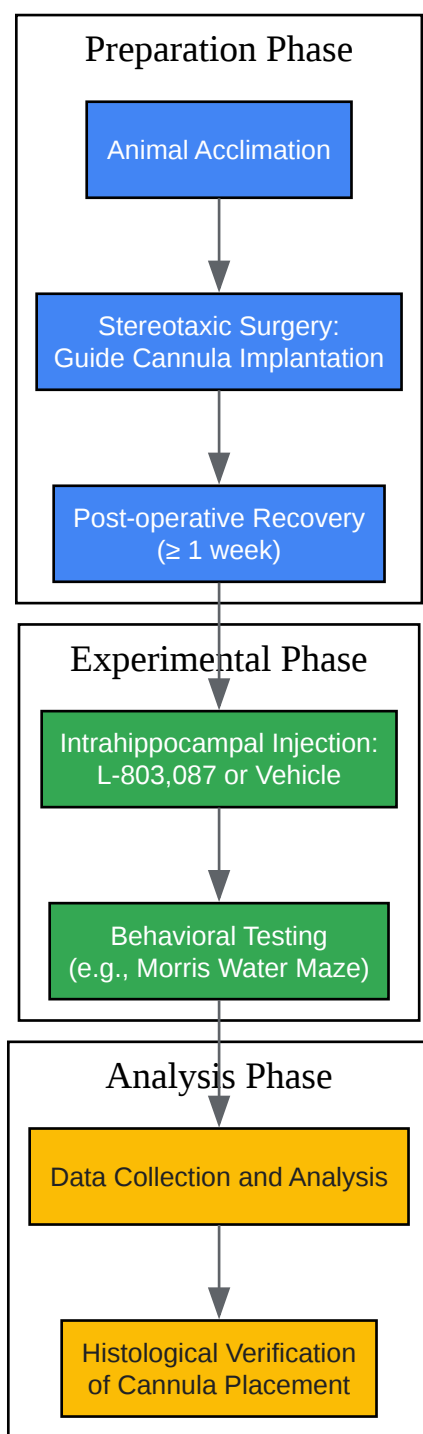
- Using a dental drill, create small burr holes over the target coordinates for the dorsal hippocampus.
- Implant bilateral guide cannulae into the dorsal hippocampus.
- Secure the cannulae to the skull using dental cement.
- Insert dummy cannulae into the guide cannulae to maintain patency.
- Suture the scalp incision.
- Allow the mouse to recover for at least one week before microinjections.
- Intrahippocampal Microinjection:
 - Gently restrain the mouse and remove the dummy cannulae.
 - Insert the injection needles (connected to the microinfusion pump via tubing) into the guide cannulae. The injection needle should extend slightly beyond the tip of the guide cannula to reach the target site.
 - Infuse 0.5 μ L of the L-803,087 solution or vehicle (aCSF with DMSO) per side at a constant rate (e.g., 0.25 μ L/min).
 - Leave the injection needles in place for an additional minute to allow for diffusion of the solution.
 - Withdraw the injection needles and replace the dummy cannulae.
 - Proceed with behavioral testing according to the experimental design.

Signaling Pathways and Workflows

SSTR4 Signaling Pathway

Activation of the SSTR4 receptor by L-803,087 initiates a cascade of intracellular events mediated by inhibitory G-proteins (Gi/o). This leads to the inhibition of adenylyl cyclase, resulting in decreased cyclic AMP (cAMP) levels. Downstream effects include the modulation of various kinases and ion channels, ultimately influencing neuronal excitability and function.





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